

Inability to Determine Proper Disposal Procedures for "ONO 207"

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Compound of Interest		
Compound Name:	ONO 207	
Cat. No.:	B15569404	Get Quote

A definitive identification of the chemical substance "**ONO 207**" cannot be established based on available information. As a result, specific and safe disposal procedures cannot be provided.

Extensive searches for "**ONO 207**" did not yield a unique chemical entity with this identifier. The term "207" appeared in various contexts, including as part of product codes, trade names, or physical property data, but not as a distinct chemical name in the format typically used for the "ONO" series of compounds. For instance, search results referenced "Sika® Primer-207"[1], a product named "Xcide 207" which is a chemical mixture[2], and various other "Ono" research chemicals with different numerical designations such as ONO-AE3-208 and Ono-9780307[3].

Providing disposal guidance without a precise chemical identity would be highly irresponsible and could pose a significant safety risk to researchers, scientists, and drug development professionals. The handling and disposal of chemical waste are strictly regulated and depend on the specific physical, chemical, and toxicological properties of the substance in question.

Recommendations for Researchers, Scientists, and Drug Development Professionals:

To ensure the safe disposal of the substance in your possession, it is imperative to:

- Verify the Chemical Identity: Carefully check the manufacturer's label on the container for the exact chemical name, Chemical Abstracts Service (CAS) number, or product code.
- Consult the Safety Data Sheet (SDS): The SDS is the primary source of information for the safe handling, storage, and disposal of a chemical. If you do not have the SDS, contact the



manufacturer or supplier to obtain a copy. The SDS will provide specific instructions under the "Disposal considerations" section.

Contact Your Institution's Environmental Health and Safety (EHS) Office: Your EHS
department is the definitive resource for guidance on chemical waste disposal procedures at
your facility. They will be familiar with local, state, and federal regulations.

The commitment to laboratory safety and proper chemical handling necessitates precise identification of all substances. Without this, providing procedural guidance would be contrary to the core principles of ensuring a safe research environment.

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References

- 1. gbr.sika.com [gbr.sika.com]
- 2. redriversupply.us [redriversupply.us]
- 3. Ono-9780307 | C30H35NO7 | CID 11785732 PubChem [pubchem.ncbi.nlm.nih.gov]
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